

(4-Chlorophenyl)methyl 2-aminoacetate molecular structure

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Compound of Interest

Compound Name: (4-Chlorophenyl)methyl 2-aminoacetate

Cat. No.: B15268092

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An In-Depth Technical Guide to **(4-Chlorophenyl)methyl 2-aminoacetate**: Structure, Synthesis, and Characterization

Abstract

This technical guide provides a comprehensive overview of **(4-Chlorophenyl)methyl 2-aminoacetate**, a glycine ester of significant interest in synthetic and medicinal chemistry. The document details the molecule's core structural features, physicochemical properties, and a robust, field-proven protocol for its synthesis via esterification. Furthermore, it establishes a self-validating system for structural elucidation and purity assessment using a multi-technique analytical workflow, including High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS). This guide is intended for researchers, scientists, and drug development professionals seeking to synthesize, characterize, and utilize this compound as a building block in novel chemical entities.

Introduction and Scientific Context

(4-Chlorophenyl)methyl 2-aminoacetate, also known as 4-chlorobenzyl glycinate, is a derivative of the simplest proteinogenic amino acid, glycine. The structure incorporates a 4-chlorobenzyl ester functional group, which imparts distinct chemical properties compared to glycine itself. The presence of the lipophilic chlorophenyl group increases the molecule's non-polar character, while the ester linkage provides a site for potential hydrolytic activity, making it an interesting pro-drug candidate or a versatile intermediate in organic synthesis.

The primary challenge in working with amino acid esters is their stability and the potential for side reactions. This guide addresses these challenges by presenting detailed protocols grounded in established chemical principles, ensuring reproducibility and high purity of the final compound. Understanding the synthesis and characterization of this molecule is foundational for its application in fields such as peptide synthesis, where it can be used to introduce a C-terminal modification, or in the development of novel small-molecule therapeutics.

Molecular Structure and Physicochemical Properties

The core of **(4-Chlorophenyl)methyl 2-aminoacetate** consists of a glycine backbone where the carboxylic acid is esterified with (4-chlorophenyl)methanol. The primary amine of the glycine moiety remains free, making the compound basic and often handled as a hydrochloride salt to improve stability and solubility in certain solvents.

Table 1: Physicochemical and Identity Data for **(4-Chlorophenyl)methyl 2-aminoacetate** Hydrochloride

Property	Value	Source
IUPAC Name	(4-chlorophenyl)methyl 2-aminoacetate hydrochloride	N/A
Synonyms	Glycine 4-chlorobenzyl ester hydrochloride, 4-Chlorobenzyl glycinate HCl	N/A
CAS Number	5556-77-4 (for the free base)	N/A
Molecular Formula	C ₉ H ₁₁ Cl ₂ NO ₂	[1][2]
Molecular Weight	236.10 g/mol	[1][3]
Physical Form	Solid	
Storage Temperature	2-8°C, Inert atmosphere	
Computed TPSA	52.32 Å ²	[1]
Computed LogP	1.9346	[1]

Synthesis and Purification Protocol

The synthesis of **(4-Chlorophenyl)methyl 2-aminoacetate** hydrochloride is most effectively achieved through the direct esterification of glycine with 4-chlorobenzyl alcohol in the presence of an acid catalyst. Thionyl chloride (SOCl₂) is an excellent choice as it reacts with the alcohol to form an in-situ activating agent and also serves as the source of HCl for the final salt formation.

Causality Behind Experimental Choices

- **Reagents:** Glycine is the amino acid backbone. 4-Chlorobenzyl alcohol is the esterifying agent. Thionyl chloride is used to convert the alcohol into a more reactive alkyl chloride and to drive the reaction by consuming water. It also provides the acidic medium.
- **Solvent:** Dichloromethane (DCM) is chosen as a non-reactive, low-boiling-point solvent that facilitates easy removal post-reaction.

- **Temperature Control:** The initial reaction is performed at 0°C to control the exothermic reaction between the alcohol and thionyl chloride. The subsequent reflux is necessary to drive the esterification to completion.
- **Purification:** Trituration with diethyl ether is a standard method for purifying amine hydrochloride salts. The desired product is typically insoluble in ether, while non-polar organic impurities are washed away.

Step-by-Step Synthesis Protocol

Objective: To synthesize **(4-Chlorophenyl)methyl 2-aminoacetate** hydrochloride from glycine and 4-chlorobenzyl alcohol.

Materials:

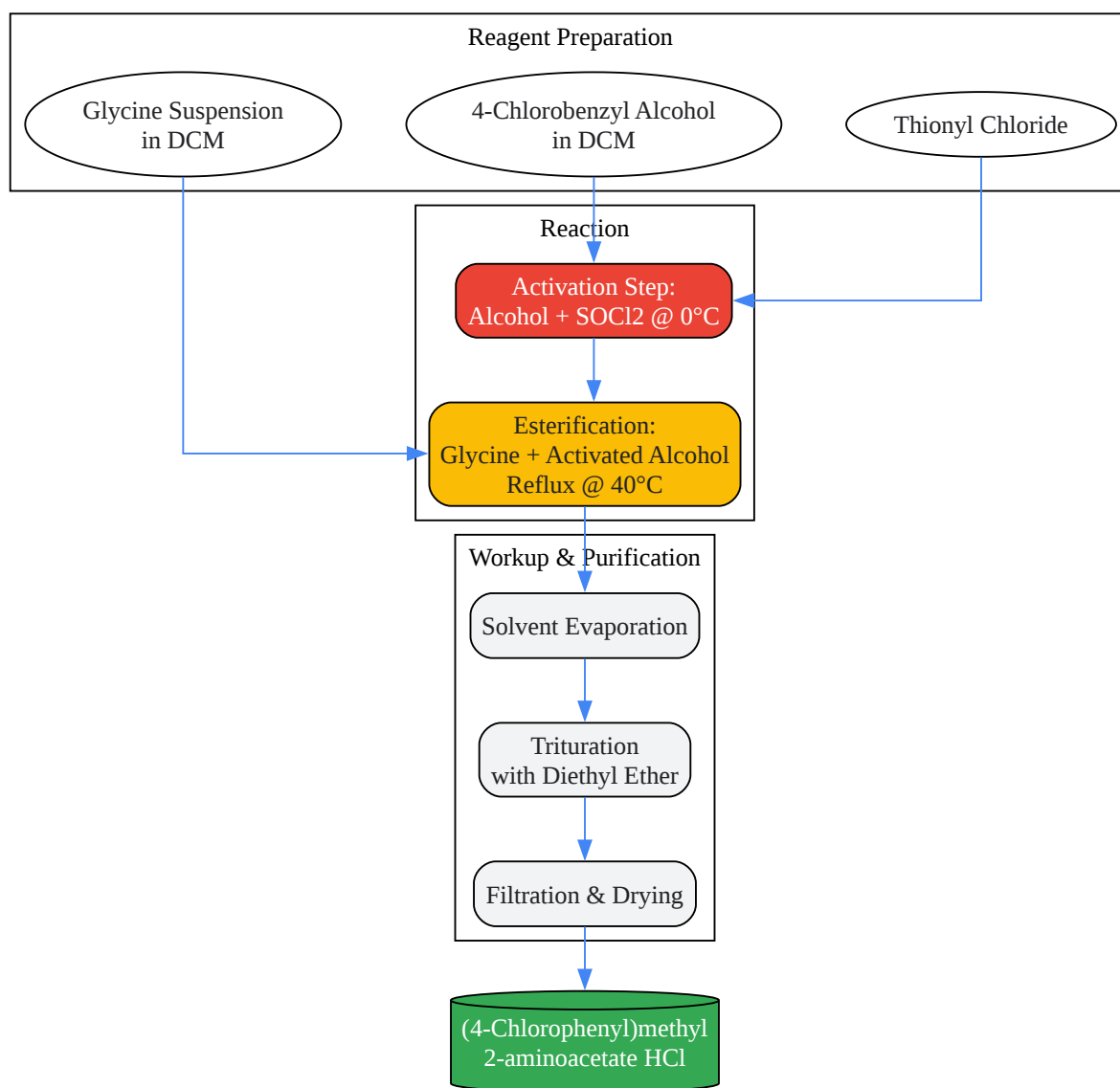
- Glycine (1.0 eq)
- 4-Chlorobenzyl alcohol (1.2 eq)
- Thionyl chloride (SOCl₂) (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Diethyl ether (Et₂O), anhydrous
- Round-bottom flask, condenser, magnetic stirrer, ice bath

Procedure:

- Suspend glycine (1.0 eq) in anhydrous DCM in a round-bottom flask equipped with a magnetic stirrer.
- In a separate flask, dissolve 4-chlorobenzyl alcohol (1.2 eq) in anhydrous DCM. Cool this solution to 0°C in an ice bath.
- Slowly add thionyl chloride (1.5 eq) dropwise to the cooled solution of 4-chlorobenzyl alcohol. Stir for 20 minutes at 0°C. This step generates 4-chlorobenzyl chloride and HCl in situ.

- Transfer the activated solution from step 3 to the glycine suspension at room temperature.
- Attach a condenser and heat the reaction mixture to reflux (approx. 40°C) for 4-6 hours. Monitor the reaction progress by TLC or LC-MS.
- After completion, cool the mixture to room temperature and remove the solvent under reduced pressure using a rotary evaporator.
- To the resulting crude solid, add anhydrous diethyl ether and stir vigorously (triturate) for 30 minutes.
- Filter the white precipitate, wash with a small amount of cold diethyl ether, and dry under vacuum to yield the final product, **(4-Chlorophenyl)methyl 2-aminoacetate** hydrochloride.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **(4-Chlorophenyl)methyl 2-aminoacetate HCl**.

Structural Elucidation and Quality Control

A multi-step analytical workflow is essential to confirm the identity, structure, and purity of the synthesized **(4-Chlorophenyl)methyl 2-aminoacetate** hydrochloride. This constitutes a self-validating system where each technique provides orthogonal data.

Analytical Workflow

- **Purity Assessment (HPLC):** High-Performance Liquid Chromatography with UV detection is the primary method for assessing the purity of the final compound.
- **Identity Confirmation (MS):** Mass Spectrometry provides the molecular weight of the compound, confirming its elemental composition.
- **Structural Confirmation (NMR):** ^1H and ^{13}C NMR spectroscopy provides detailed information about the chemical environment of each atom, confirming the precise molecular structure and connectivity.

Protocol 1: Purity Assessment by HPLC

Objective: To determine the purity of the synthesized compound.

- **HPLC System:** A standard system with a UV detector.
- **Column:** C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm).[\[4\]](#)
- **Mobile Phase A:** 0.1% Trifluoroacetic acid (TFA) in Water.
- **Mobile Phase B:** 0.1% TFA in Acetonitrile.
- **Gradient:** 5% to 95% B over 15 minutes.
- **Flow Rate:** 1.0 mL/min.[\[4\]](#)
- **Detection Wavelength:** 220 nm.[\[4\]](#)
- **Injection Volume:** 10 μL .

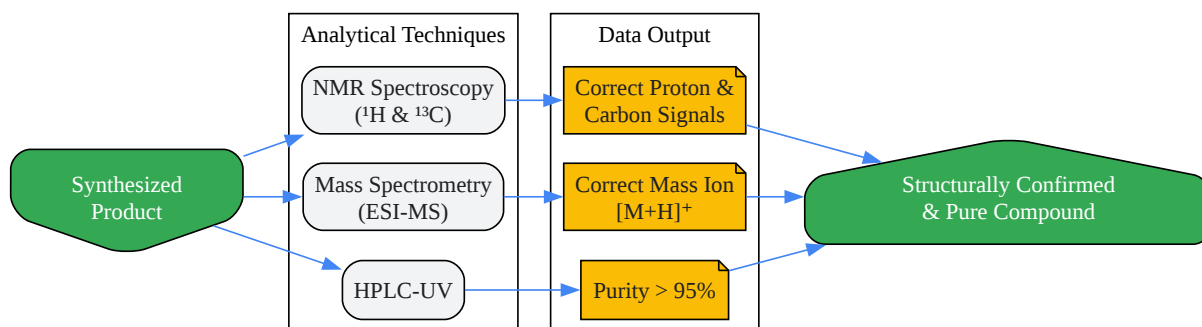
- Expected Result: A single major peak corresponding to the product. Purity is calculated based on the area percentage of this peak.

Protocol 2: Structural Confirmation by NMR and MS

Objective: To confirm the molecular structure and mass of the synthesized compound.

- Mass Spectrometry (ESI-MS): Dissolve a small sample in methanol. The expected $[M+H]^+$ ion for the free base ($C_9H_{10}ClNO_2$) would be approximately m/z 200.05.
- 1H NMR (400 MHz, DMSO- d_6): The expected proton signals would be:
 - ~8.6 ppm (broad singlet, 3H): Protons from the ammonium group ($-NH_3^+$).
 - ~7.5 ppm (doublet, 2H): Aromatic protons ortho to the chloromethyl group.
 - ~7.4 ppm (doublet, 2H): Aromatic protons meta to the chloromethyl group.
 - ~5.2 ppm (singlet, 2H): Methylene protons of the benzyl group ($-O-CH_2-Ar$).
 - ~3.9 ppm (singlet, 2H): Methylene protons of the glycine backbone ($-CH_2-NH_3^+$).
- ^{13}C NMR (100 MHz, DMSO- d_6): Key expected carbon signals include:
 - ~168 ppm: Ester carbonyl carbon ($C=O$).
 - ~135-128 ppm: Aromatic carbons.
 - ~66 ppm: Benzyl methylene carbon ($-O-CH_2-Ar$).
 - ~40 ppm: Glycine alpha-carbon ($-CH_2-NH_3^+$).

Analytical Workflow Diagram



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Caption: Self-validating analytical workflow for quality control.

Potential Applications and Future Research Directions

(4-Chlorophenyl)methyl 2-aminoacetate is not just a simple molecule; it is a versatile building block with significant potential in several areas of chemical and pharmaceutical research.

- **Peptide Synthesis:** As an ester of glycine, it can be used in solution-phase or solid-phase peptide synthesis to introduce a C-terminal 4-chlorobenzyl ester. This group can serve as a protecting group or be used to modulate the final peptide's pharmacokinetic properties. The related non-proteinogenic amino acid, D-4-chlorophenylglycine, is known to impart unique structural properties to peptides, suggesting that derivatives like this ester are of high interest.^[5]
- **Medicinal Chemistry:** The 4-chlorophenyl moiety is a common feature in many biologically active compounds and approved drugs.^[6] This fragment is known to engage in favorable interactions with biological targets. Therefore, **(4-Chlorophenyl)methyl 2-aminoacetate** serves as an excellent starting material or scaffold for creating libraries of novel compounds for drug discovery screening.

- Pro-drug Design: The ester linkage is susceptible to hydrolysis by esterase enzymes in the body. This provides a classic pro-drug strategy, where the molecule could be designed to release glycine and 4-chlorobenzyl alcohol upon cleavage, potentially improving bioavailability or targeting specific tissues.

Safety and Handling

(4-Chlorophenyl)methyl 2-aminoacetate hydrochloride and its precursors should be handled with appropriate safety precautions in a laboratory setting.

- Hazard Statements: Based on data for related compounds, it may cause skin and serious eye irritation.[3]
- Precautionary Measures: Wear protective gloves, eye protection, and a lab coat. Handle in a well-ventilated area or a chemical fume hood.
- Storage: Store in a tightly sealed container in a dry, well-ventilated place at the recommended temperature of 2-8°C.

Conclusion

This guide has provided a detailed, technically-grounded framework for the synthesis, purification, and comprehensive characterization of **(4-Chlorophenyl)methyl 2-aminoacetate** hydrochloride. By explaining the causality behind the selected protocols and establishing a robust, multi-technique analytical workflow, this document serves as a reliable resource for researchers. The versatility of this compound as a synthetic intermediate ensures its continued relevance in the fields of peptide chemistry and drug discovery.

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